

A Comprehensive Technical Guide to Sodium Methanesulfinate-d3 (CAS: 2129597-38-0)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium methanesulfinate-d3

Cat. No.: B15553444

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Sodium methanesulfinate-d3, a deuterated isotopologue of sodium methanesulfinate, is a specialized reagent primarily utilized in the synthesis of deuterated pharmaceutical compounds. Its incorporation into drug candidates allows for the investigation of kinetic isotope effects, which can influence the metabolic stability and pharmacokinetic profiles of the molecules. This technical guide provides an in-depth overview of **Sodium methanesulfinate-d3**, including its properties, synthesis, and key applications, with a focus on its role in the development of LFA-1 inhibitors.

Physicochemical Properties

A summary of the key physicochemical properties of **Sodium methanesulfinate-d3** is presented below, with a comparison to its non-deuterated counterpart, Sodium methanesulfinate.

Property	Sodium methanesulfinate-d3	Sodium methanesulfinate
CAS Number	2129597-38-0	20277-69-4
Molecular Formula	CD ₃ NaO ₂ S	CH ₃ NaO ₂ S
Molecular Weight	105.11 g/mol [1]	102.09 g/mol [2]
Appearance	White to Off-White Solid[3]	White to light beige powder[4]
Melting Point	220 - 222°C[3]	222-226 °C (decomposes)[4] [5][6]
Solubility	Methanol (Slightly), Water (Slightly)[3]	Methanol, Water (Slightly)[5]
Isotopic Purity	Typically ≥98 atom % D	Not Applicable

Synthesis of Sodium Methanesulfinate-d3

The synthesis of **Sodium methanesulfinate-d3** typically involves the reduction of a deuterated methanesulfonyl precursor. A plausible and commonly employed synthetic route starts from deuterated methanesulfonyl chloride (methanesulfonyl chloride-d3).

Experimental Protocol: Synthesis of Sodium Methanesulfinate-d3

This protocol is based on established methods for the synthesis of sodium methanesulfinate, adapted for the deuterated analogue.

Materials:

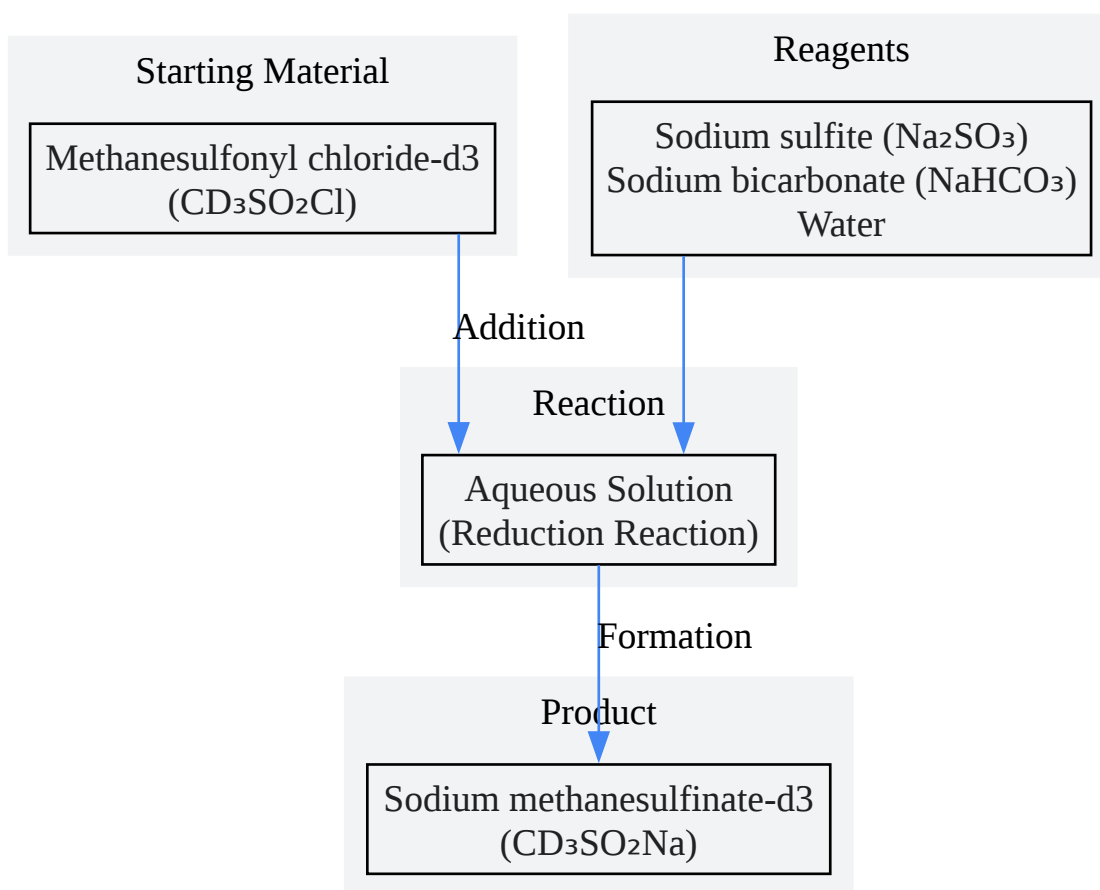
- Methanesulfonyl chloride-d3 (CD₃SO₂Cl)
- Sodium sulfite (Na₂SO₃)
- Sodium bicarbonate (NaHCO₃)
- Deionized water

- Ice

Procedure:

- In a three-necked round-bottomed flask equipped with a mechanical stirrer, a dropping funnel, and a thermometer, dissolve sodium sulfite (1.0 eq) and sodium bicarbonate (2.0 eq) in deionized water.
- Cool the solution to 10°C using an ice bath.
- Slowly add methanesulfonyl chloride-d₃ (1.0 eq) dropwise to the stirred solution over a period of 30 minutes, maintaining the temperature below 15°C. The reaction is exothermic and will be accompanied by the evolution of carbon dioxide.
- After the addition is complete, continue stirring the reaction mixture for 2 hours, allowing it to gradually warm to room temperature. Gas evolution should cease, resulting in a clear, colorless solution of **sodium methanesulfinate-d₃**.
- The resulting aqueous solution can be used directly in subsequent reactions or the product can be isolated by techniques such as lyophilization, though it is often used in situ.

Diagram of the Synthetic Workflow:



[Click to download full resolution via product page](#)

Caption: Proposed synthesis of **Sodium methanesulfinate-d3**.

Application in the Synthesis of Deuterated LFA-1 Inhibitors

A significant application of **Sodium methanesulfinate-d3** is in the preparation of deuterated 3-(methylsulfonyl)-L-phenylalanine derivatives, which act as inhibitors of Lymphocyte Function-Associated Antigen-1 (LFA-1)[3]. LFA-1 is an integrin protein crucial for leukocyte adhesion and migration, and its inhibition is a therapeutic strategy for various inflammatory and autoimmune diseases.

Experimental Workflow: Synthesis of a Deuterated LFA-1 Inhibitor Precursor

The following is a generalized workflow for the synthesis of a deuterated methylsulfonyl-containing intermediate, a key component of certain LFA-1 inhibitors.

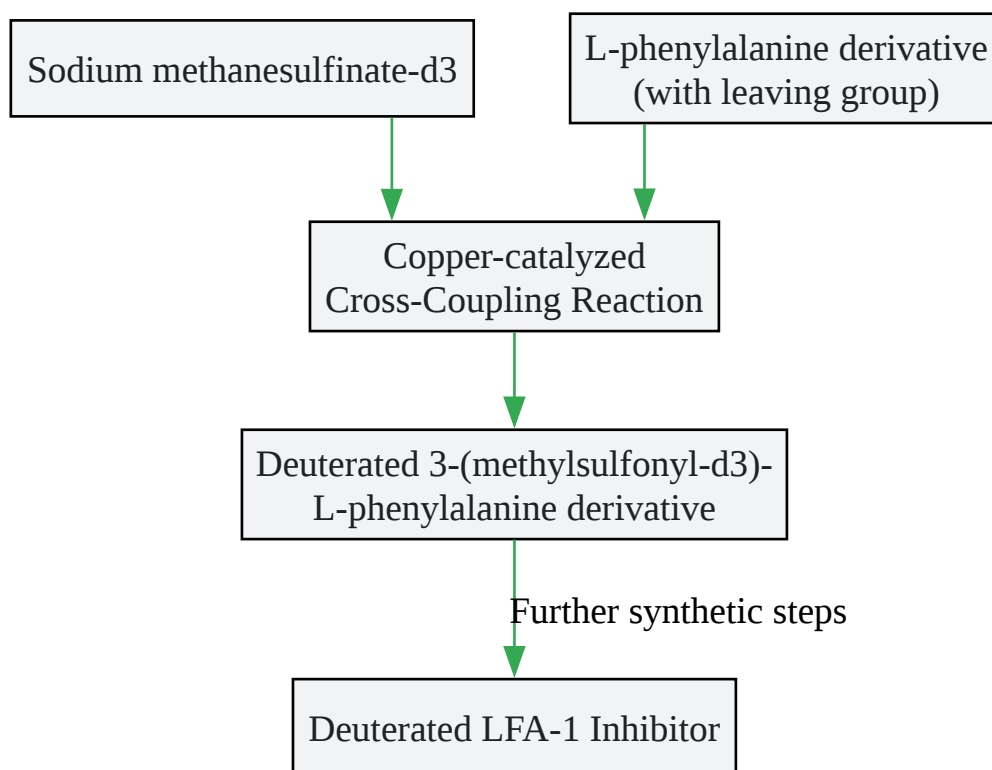
Materials:

- A suitable L-phenylalanine derivative with a leaving group (e.g., a halide) on the phenyl ring.
- **Sodium methanesulfinate-d3** (in aqueous solution from the synthesis described above).
- A suitable solvent (e.g., Dimethylformamide - DMF).
- A copper(I) catalyst (e.g., CuI) and a ligand (e.g., a diamine) for cross-coupling reactions.

Procedure:

- To a reaction vessel, add the L-phenylalanine derivative, the copper(I) catalyst, and the ligand.
- Add the aqueous solution of freshly prepared **Sodium methanesulfinate-d3**.
- Add DMF as a co-solvent to ensure homogeneity.
- Heat the reaction mixture under an inert atmosphere (e.g., nitrogen or argon) at an elevated temperature (e.g., 80-120°C) for several hours.
- Monitor the reaction progress by a suitable analytical technique (e.g., TLC or LC-MS).
- Upon completion, the reaction mixture is worked up by standard procedures, which may include extraction and purification by column chromatography to yield the deuterated 3-(methylsulfonyl-d3)-L-phenylalanine derivative.

Diagram of the Application Workflow:



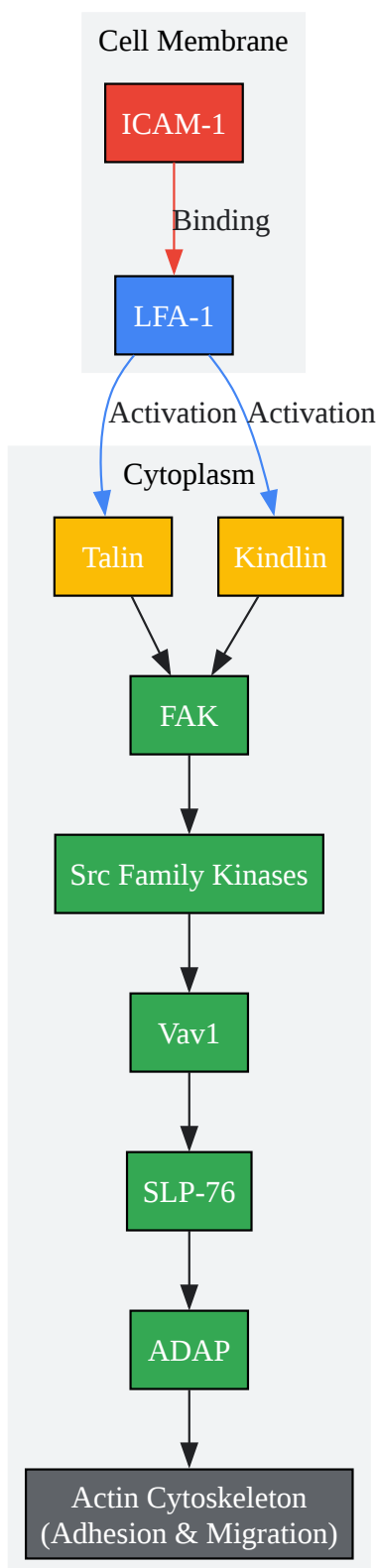
[Click to download full resolution via product page](#)

Caption: Synthesis of a deuterated LFA-1 inhibitor precursor.

LFA-1 Signaling Pathway

LFA-1 plays a critical role in the immune response by mediating the adhesion of leukocytes to endothelial cells and antigen-presenting cells. The binding of LFA-1 to its primary ligand, Intercellular Adhesion Molecule-1 (ICAM-1), triggers a cascade of intracellular signaling events.

Diagram of the LFA-1 Signaling Pathway:



[Click to download full resolution via product page](#)

Caption: Simplified LFA-1 downstream signaling cascade.

Conclusion

Sodium methanesulfinate-d3 is a valuable tool for medicinal chemists and drug development professionals. Its primary utility lies in the specific introduction of a deuterated methylsulfonyl group into target molecules, enabling detailed investigations into drug metabolism and pharmacokinetics. The synthesis of deuterated LFA-1 inhibitors is a prime example of its application, contributing to the development of novel therapeutics for inflammatory and autoimmune disorders. This guide provides a foundational understanding of the properties, synthesis, and application of this important isotopically labeled compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Sodium Methanesulfonate-d3 Price from Supplier Brand Shanghai Nianxing Industrial Co., Ltd on Chemsr.com [chemsrc.com]
- 2. Sodium methanesulfinate | CH₃NaO₂S | CID 2733271 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. isotope.bocsci.com [isotope.bocsci.com]
- 4. Sodium methanesulfinate | 20277-69-4 [chemicalbook.com]
- 5. Sodium methanesulfinate CAS#: 20277-69-4 [m.chemicalbook.com]
- 6. 甲烷亚磺酸钠 technical grade, 85% | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to Sodium Methanesulfinate-d3 (CAS: 2129597-38-0)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15553444#sodium-methanesulfinate-d3-cas-number-2129597-38-0]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com